

A Comprehensive Literature Review of Santolina Alcohol: From Natural Occurrence to Therapeutic Potential

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Compound of Interest

Compound Name: *Santolina alcohol*

Cat. No.: *B12104717*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Santolina alcohol is an irregular monoterpene alcohol found as a constituent in the essential oils of various aromatic plants, notably from the Asteraceae family, including species of *Santolina*, *Achillea*, and *Artemisia*. Its unique chemical structure has drawn interest, yet research focusing specifically on the biological activities of the isolated compound remains notably scarce. The majority of available data pertains to the bioactivities of essential oils in which **Santolina alcohol** is a component. This technical guide provides a comprehensive review of the existing literature, summarizing the chemical properties, natural occurrence, and the biological activities of essential oils containing **Santolina alcohol**. It also details relevant experimental protocols and proposes a hypothetical signaling pathway for its potential anti-inflammatory action. This document aims to serve as a foundational resource for researchers and professionals in drug development, highlighting the current state of knowledge and identifying critical areas for future investigation into the therapeutic potential of **Santolina alcohol**.

Chemical Properties and Natural Occurrence of Santolina Alcohol

Santolina alcohol, with the chemical formula $C_{10}H_{18}O$, is a monoterpeneoid.^[1] Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	$C_{10}H_{18}O$	^[1]
Molecular Weight	154.25 g/mol	^[2]
IUPAC Name	(3S)-3-ethenyl-2,5-dimethylhex-4-en-2-ol	^[2]
CAS Number	21149-19-9	^[1]

Santolina alcohol has been identified in the essential oils of several plant species. The concentration of this compound can vary significantly depending on the plant species, geographical origin, and extraction method.

Plant Species	Family	Plant Part	Concentration of Santolina Alcohol in Essential Oil (%)	Reference(s)
Santolina africana	Asteraceae	Aerial Parts	0.2 - 14.0	^[3]
Achillea ageratum	Asteraceae	Aerial Parts	10.0	^[4]
Achillea fragrantissima	Asteraceae	Aerial Parts	Major Constituent	^[5]
Artemisia chamaemelifolia	Asteraceae	Not Specified	Present	^[4]
Artemisia turcomanica	Asteraceae	Aerial Parts	Present	^[4]

Biological Activities of Essential Oils Containing Santolina Alcohol

The biological activities described in this section are attributed to the entire essential oil and not exclusively to **Santolina alcohol**. However, the presence of **Santolina alcohol** may contribute to these effects.

Antimicrobial Activity

Essential oils from Santolina and Achillea species have demonstrated antimicrobial properties. For instance, the essential oil of Santolina africana, containing up to 14.0% **Santolina alcohol**, exhibited moderate antimicrobial activity.[3] The flowerhead essential oil of Santolina chamaecyparissus showed potent antibacterial properties against Pseudomonas aeruginosa and Enterococcus faecalis, with a Minimum Inhibitory Concentration (MIC) of 0.625 µg/ml.[6] The essential oil of Santolina rosmarinifolia displayed strong antifungal effects against various yeasts and filamentous fungi, with MIC values ranging from 0.07 to 0.29 mg/mL.[7]

Essential Oil Source	Microorganism	MIC Value	Reference
Santolina chamaecyparissus (flowerhead)	Pseudomonas aeruginosa ATCC	0.625 µg/ml	[6]
Santolina chamaecyparissus (flowerhead)	Enterococcus faecalis ATCC	0.625 µg/ml	[6]
Santolina rosmarinifolia	Dermatophytes	0.07–0.14 mg/mL	[7]
Santolina rosmarinifolia	Yeasts	0.14–0.29 mg/mL	[7]

Anti-inflammatory Activity

The anti-inflammatory potential of essential oils containing **Santolina alcohol** has been investigated. The essential oil of Santolina africana showed a noteworthy anti-inflammatory

effect, with an IC_{50} value of 0.065 ± 0.004 mg/mL, which was five times higher than that of the positive control, nordihydroguaiaretic acid (NDGA).[3] Extracts of *Santolina rosmarinifolia* have been shown to suppress nitric oxide (NO) production in lipopolysaccharide (LPS)-treated murine macrophage cells, suggesting a downregulation of the NF- κ B pathway.[8] The methanolic extract of *Santolina chamaecyparissus* also demonstrated significant anti-inflammatory effects by inhibiting edema and leukocyte migration.[9]

Cytotoxic Activity

The cytotoxic effects of essential oils containing **Santolina alcohol** against cancer cell lines have been explored. The essential oil of *Santolina chamaecyparissus* exhibited dose-dependent cytotoxic effects on non-small cell lung cancer cells, with IC_{50} values ranging from 92 to 240 μ g/mL depending on the cell line.[10]

Essential Oil Source	Cell Line	IC_{50} Value	Reference
Santolina chamaecyparissus	SA7 (non-small cell lung cancer)	92 - 100 μ g/mL	[10]
Santolina chamaecyparissus	A549 (non-small cell lung cancer)	200 - 240 μ g/mL	[10]

Experimental Protocols

Extraction and Isolation of Santolina Alcohol

1. Extraction of Essential Oil by Hydrodistillation:

A common method for extracting essential oils from plant material is hydrodistillation.[11]

- Plant Material: Dried and powdered aerial parts of the plant (e.g., *Santolina africana*) are used.
- Apparatus: A Clevenger-type apparatus is typically employed.
- Procedure:

- The plant material is placed in a flask with water.
- The mixture is heated to boiling. The steam, carrying the volatile components, rises and is condensed in a condenser.
- The condensed liquid, a mixture of water and essential oil, is collected in a separator where the oil, being less dense, forms a layer on top of the water and can be collected.
- The collected oil is then dried over anhydrous sodium sulfate.

2. Isolation of **Santolina Alcohol** by Fractional Distillation:

Fractional distillation under vacuum can be used to separate components of an essential oil based on their boiling points.[\[12\]](#)[\[13\]](#)

- Apparatus: A fractional distillation setup with a vacuum pump.
- Procedure:
 - The essential oil is placed in the distillation flask.
 - The system is evacuated to reduce the pressure, which lowers the boiling points of the components and prevents their thermal degradation.
 - The flask is heated, and the vapor passes through a fractionating column.
 - Fractions are collected at different temperature ranges, corresponding to the boiling points of the different components. **Santolina alcohol** would be collected in the fraction corresponding to its boiling point at the given pressure.

Chemical Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

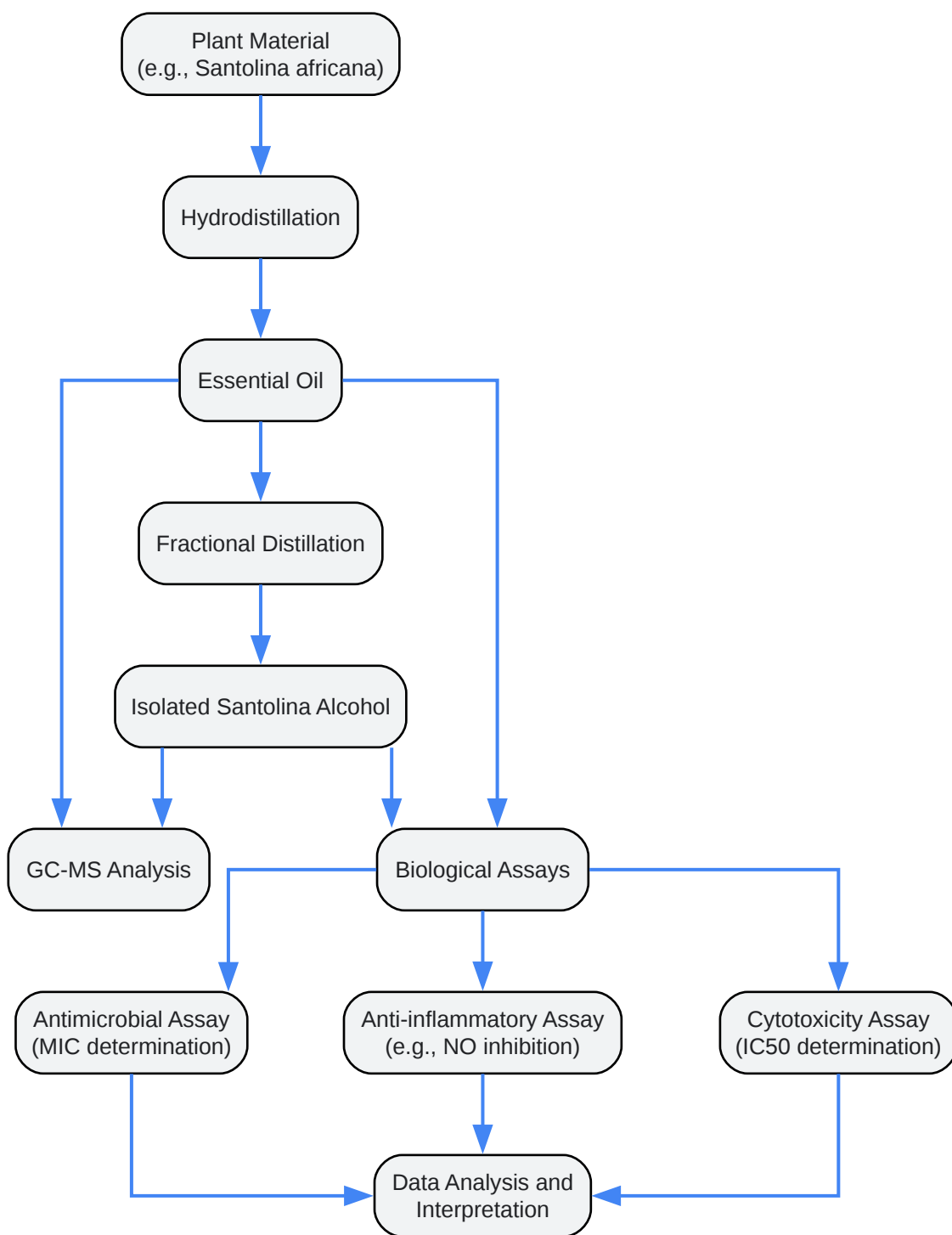
GC-MS is the standard method for identifying and quantifying the components of an essential oil.[\[14\]](#)

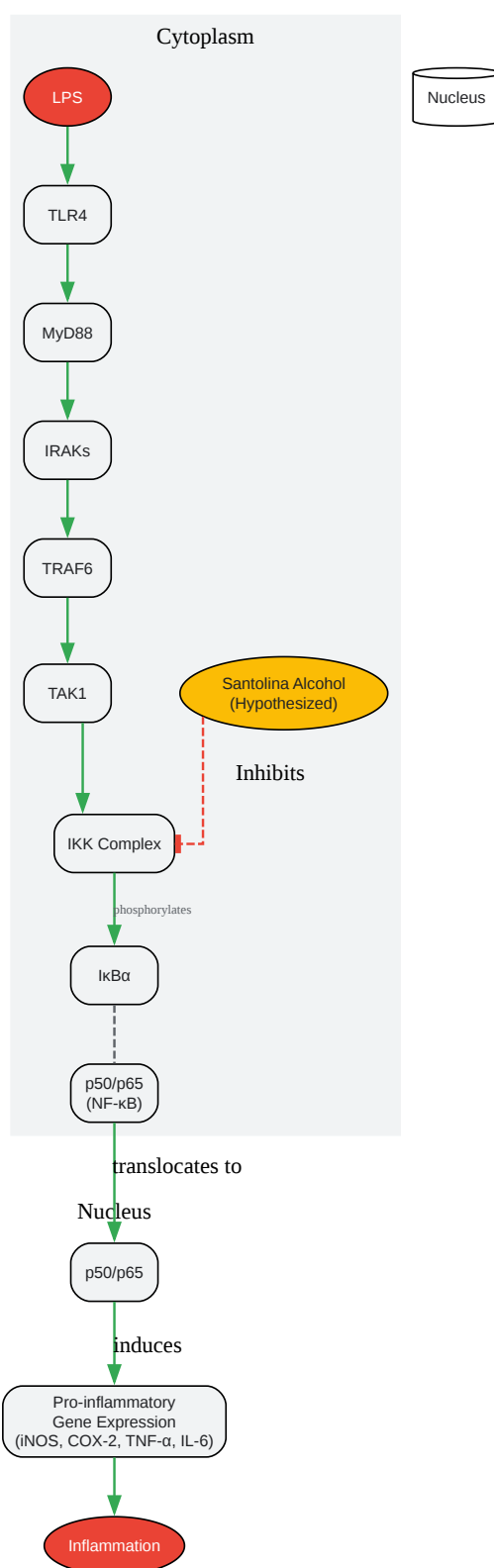
- Instrumentation: A gas chromatograph coupled to a mass spectrometer.

- Column: A fused-silica capillary column (e.g., HP-5MS).
- Carrier Gas: Helium at a constant flow rate.
- Temperature Program: The oven temperature is gradually increased to separate the components based on their volatility. A typical program might start at 60°C and increase to 240°C.
- Injection: A small volume of the diluted essential oil is injected into the GC.
- Detection: The mass spectrometer detects the separated components, and the resulting mass spectra are compared to a library (e.g., NIST) for identification. The relative percentage of each component is calculated from the peak areas in the chromatogram.

Visualizations: Workflows and Signaling Pathways

Experimental Workflow





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